

Application Notes and Protocols for MB 660R DBCO in Flow Cytometry

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Compound of Interest

Compound Name: MB 660R DBCO

Cat. No.: B15622464

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed guide for the use of **MB 660R DBCO**, a bright and photostable far-red fluorescent dye, in flow cytometry applications. The primary application highlighted is the detection of azide-labeled biomolecules on the cell surface through copper-free click chemistry. This method, known as metabolic glycoengineering, allows for the sensitive and specific analysis of cellular glycosylation patterns.

Introduction

MB 660R DBCO is a rhodamine-based dye conjugated to a dibenzocyclooctyne (DBCO) group.^{[1][2][3]} This configuration enables a highly efficient and biocompatible reaction with azide-modified molecules via Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC). This "click chemistry" reaction proceeds readily without the need for a cytotoxic copper catalyst, making it ideal for use in living cells and organisms.^[1]

The MB 660R fluorophore exhibits exceptional brightness and photostability, with excitation and emission maxima in the far-red region of the spectrum. This makes it well-suited for multiplexing with other common fluorophores in flow cytometry, minimizing spectral overlap.^[1]

[4][5] It is a water-soluble dye and its fluorescence is pH-insensitive over a wide range (pH 4-10).[1][2][3][4]

A key application of **MB 660R DBCO** in flow cytometry is the analysis of cell surface glycosylation. By metabolically labeling cells with an azide-modified sugar, such as N-azidoacetylmannosamine (Ac4ManNAz), azide groups are incorporated into the sialic acid biosynthesis pathway and subsequently expressed on cell surface glycans.[6][7][8] These azide groups can then be specifically and covalently labeled with **MB 660R DBCO** for fluorescent detection and quantification by flow cytometry.[9][10]

Quantitative Data

The following table summarizes the key quantitative properties of the MB 660R fluorophore.

Property	Value	References
Excitation Maximum (λ_{ex})	~665 nm	[4]
Emission Maximum (λ_{em})	~685 nm	[2][3][4]
Molar Extinction Coefficient (ϵ)	92,000 $\text{cm}^{-1}\text{M}^{-1}$	[4]
Recommended Laser Line	633 or 635 nm	[1][2][3][4]
Solubility	Water, DMSO, DMF	[1][4][11]

Experimental Protocols

Protocol 1: Metabolic Labeling of Cultured Cells with Ac4ManNAz

This protocol describes the metabolic incorporation of azide groups into the cell surface glycans of cultured mammalian cells.

Materials:

- Cultured mammalian cells
- Complete cell culture medium

- N-azidoacetylmannosamine-tetraacylated (Ac4ManNAz)
- Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS), pH 7.4

Procedure:

- **Prepare Ac4ManNAz Stock Solution:** Prepare a stock solution of Ac4ManNAz in sterile DMSO. A typical concentration is 10-50 mM.
- **Cell Culture:** Culture cells to the desired confluency in their appropriate growth medium.
- **Metabolic Labeling:** Add the Ac4ManNAz stock solution to the cell culture medium to achieve a final concentration of 10-50 μ M. The optimal concentration may vary depending on the cell type and experimental goals.[\[12\]](#)[\[13\]](#)
- **Incubation:** Incubate the cells in the Ac4ManNAz-containing medium for 1-3 days at 37°C in a humidified incubator with 5% CO₂.[\[12\]](#)

Protocol 2: Staining of Azide-Labeled Cells with MB 660R DBCO for Flow Cytometry

This protocol details the subsequent labeling of azide-modified cells with **MB 660R DBCO** and their analysis by flow cytometry.

Materials:

- Azide-labeled cells (from Protocol 1)
- **MB 660R DBCO**
- DMSO
- Flow Cytometry Staining Buffer (e.g., PBS with 1% BSA)
- 7-AAD or other viability dye (optional)

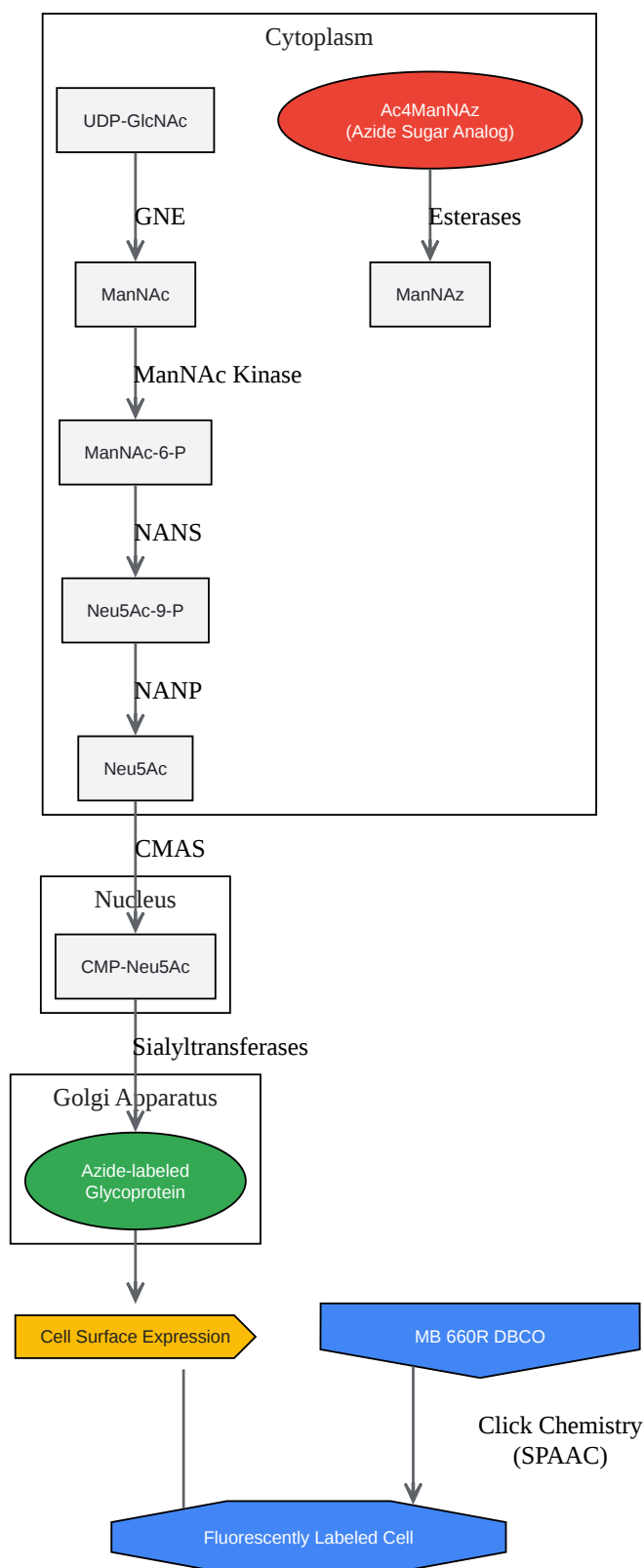
- Flow cytometry tubes
- Flow cytometer

Procedure:

- Prepare **MB 660R DBCO** Staining Solution: Prepare a stock solution of **MB 660R DBCO** in DMSO. Dilute the stock solution in Flow Cytometry Staining Buffer to the desired final staining concentration. A starting concentration of 20-50 μM is recommended, but should be optimized for your specific cell type and labeling efficiency.[\[14\]](#)
- Cell Harvesting and Washing: Harvest the metabolically labeled cells and wash them twice with Flow Cytometry Staining Buffer.
- Cell Staining: Resuspend the cells in the **MB 660R DBCO** staining solution and incubate for 30-60 minutes at room temperature or 37°C, protected from light.[\[10\]](#)
- Washing: Wash the cells three times with Flow Cytometry Staining Buffer to remove any unbound dye.
- Viability Staining (Optional): If desired, resuspend the cells in Flow Cytometry Staining Buffer containing a viability dye such as 7-AAD to exclude dead cells from the analysis.
- Flow Cytometry Analysis: Resuspend the final cell pellet in an appropriate volume of Flow Cytometry Staining Buffer and transfer to flow cytometry tubes. Analyze the samples on a flow cytometer equipped with a laser suitable for exciting the MB 660R dye (e.g., 633 nm or 640 nm laser) and appropriate emission filters.

Visualizations

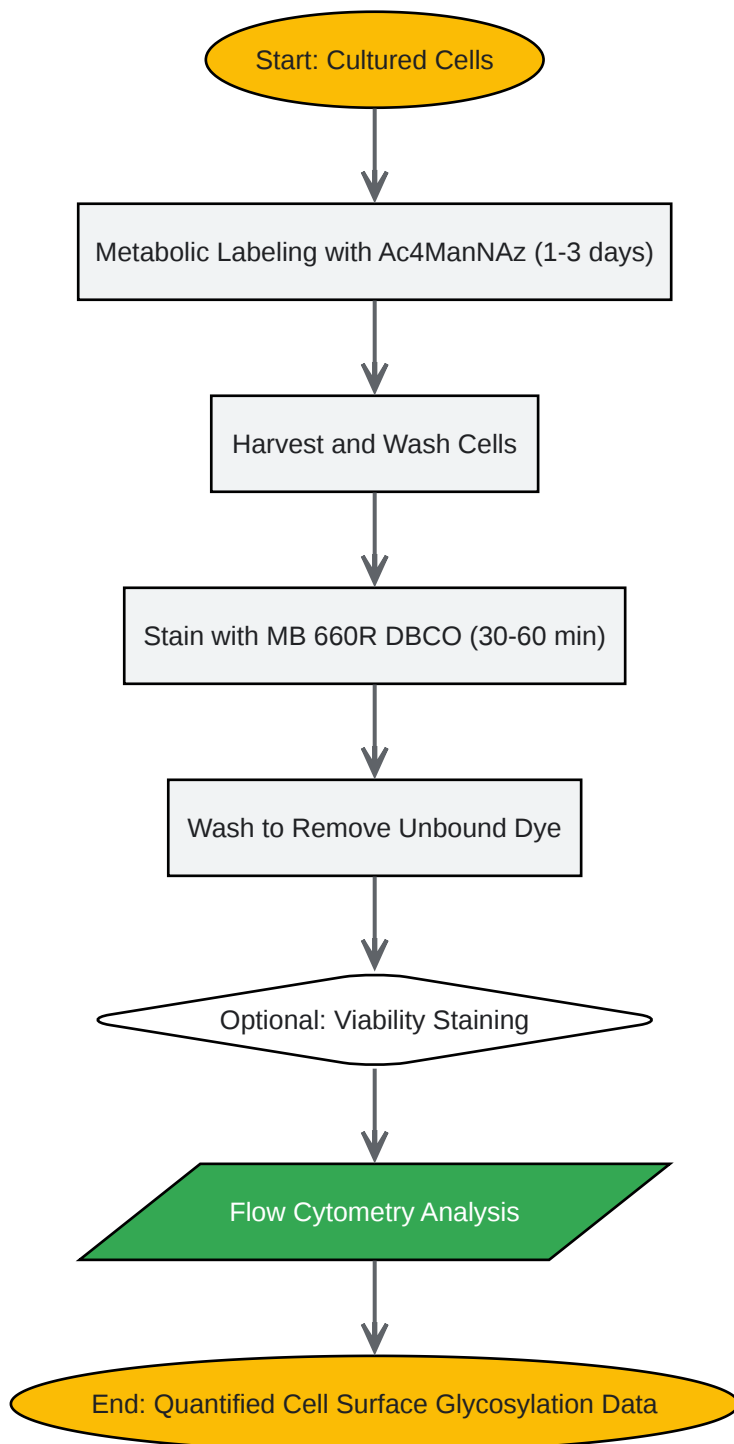
Sialic Acid Biosynthesis Pathway for Metabolic Glycoengineering



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Caption: Metabolic incorporation of an azide sugar analog into cell surface glycoproteins.

Experimental Workflow for Flow Cytometry



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Caption: Workflow for labeling and analyzing cells using **MB 660R DBCO**.

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